

A Comprehensive Technical Guide to the Safe Handling of Bromoferrocene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromo ferrocene*

Cat. No.: *B13772834*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Bromoferrocene, a derivative of ferrocene, is a versatile organometallic compound with significant applications in chemical synthesis, materials science, and as an intermediate in the development of novel pharmaceutical candidates.^[1] Its unique structure, featuring an iron atom sandwiched between two cyclopentadienyl rings with a reactive bromine substituent, makes it a valuable building block for introducing the ferrocenyl moiety into complex molecules.^[1] This guide provides an in-depth overview of the safety protocols and handling procedures necessary for the responsible use of bromoferrocene in a laboratory setting.

Physicochemical and Safety Data

A thorough understanding of the physical and chemical properties of bromoferrocene is fundamental to its safe handling. The following tables summarize key quantitative data for easy reference.

Table 1: Physical and Chemical Properties of Bromoferrocene

| Property | Value | Source(s) |
|-------------------|-------------------------------------|--------------|
| CAS Number | 1273-73-0 | [2][3][4][5] |
| Molecular Formula | C ₁₀ H ₉ BrFe | [3][4][5] |
| Molecular Weight | 264.93 g/mol | [3][4][5][6] |
| Appearance | Brown viscous liquid to brown solid | [4] |
| Melting Point | 26-32 °C | |
| Boiling Point | Not available | |
| Solubility | Low water solubility | [7] |

Table 2: Hazard Identification and Classification

| Hazard Class | GHS Classification | Source(s) |
|--|--|-----------|
| Flammability | Flammable solid, Category 1 | [8] |
| Acute Toxicity (Oral) | Harmful if swallowed, Category 4 | [8] |
| Acute Toxicity (Inhalation) | Harmful if inhaled, Category 4 | [8] |
| Skin Corrosion/Irritation | Causes skin irritation, Category 2 | [3][4] |
| Serious Eye Damage/Irritation | Causes serious eye irritation, Category 2 | [3][4] |
| Respiratory Irritation | May cause respiratory irritation | [3][4] |
| Reproductive Toxicity | May damage fertility or the unborn child, Category 1B | [8] |
| Specific Target Organ Toxicity (Repeated Exposure) | May cause damage to organs (Liver) through prolonged or repeated exposure if inhaled, Category 2 | [8] |
| Aquatic Hazard (Acute) | Toxic to aquatic life, Category 2 | [8] |
| Aquatic Hazard (Chronic) | Very toxic to aquatic life with long lasting effects, Category 1 | [8] |

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial to minimize risks associated with bromoferrocene.

Personal Protective Equipment (PPE)

Before handling bromoferrocene, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or protective clothing.
- Respiratory Protection: If working with the solid form where dust may be generated, or in a poorly ventilated area, use a NIOSH-approved respirator.

Engineering Controls

- Ventilation: Always handle bromoferrocene in a well-ventilated area, preferably within a chemical fume hood.[8]
- Grounding: For operations involving larger quantities, ground and bond containers and receiving equipment to prevent static discharge.[8]
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[8]

General Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[8]
- Avoid contact with skin and eyes.[4] In case of contact, rinse immediately with plenty of water and seek medical advice.[4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Wash hands and any exposed skin thoroughly after handling.[8]
- Do not eat, drink, or smoke when using this product.[8]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[8]

Storage

- Store in a tightly closed container.
- Store locked up.[4]

- Keep in a cool, well-ventilated place away from heat and sources of ignition.
- The substance is classified under Storage Class Code 11: Combustible Solids.

Spill and Emergency Procedures

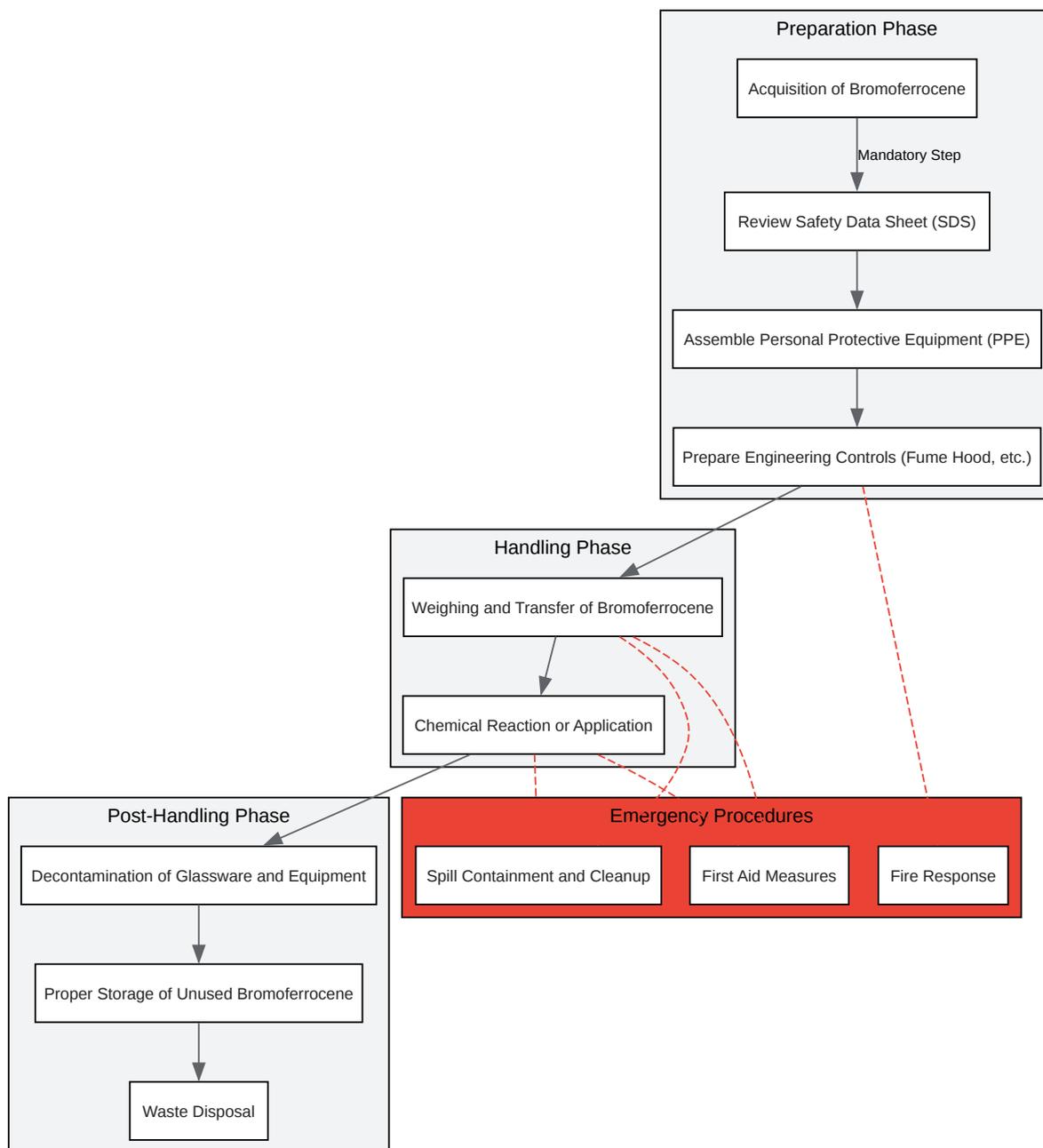
- Spill: In the event of a spill, evacuate the area. Avoid inhalation of dust.[8] Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[7] Cover drains to prevent entry into the sewer system.[8]
- Fire: Use dry chemical, carbon dioxide, or foam extinguishers. Do not use a direct water jet. In the event of a fire, hazardous combustion gases or vapors such as carbon oxides and iron oxides may be produced.[8] Firefighters should wear self-contained breathing apparatus.[8]
- First Aid:
 - If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[7][8]
 - If Inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing.[4]
 - If on Skin: Wash with plenty of soap and water. Take off immediately all contaminated clothing and wash it before reuse.[7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Disposal

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[4]
- Avoid release to the environment.[8]

Logical Workflow for Handling Bromoferrocene

The following diagram outlines the key stages in the safe handling of bromoferrocene from acquisition to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of bromoferrocene.

Reactivity Profile

Bromoferrocene is a versatile starting material in organic and organometallic synthesis.[9] Key reactions include:

- Lithiation: Bromoferrocene can be lithiated and subsequently trapped with various electrophiles.[9]
- Copper-Mediated Reactions: It undergoes copper-mediated halogen substitution.[9]
- Coupling Reactions: Bromoferrocene is used in coupling reactions to form diferrocenyl derivatives and in palladium-catalyzed coupling reactions.[9]

It is important to consult the relevant literature for specific reaction conditions and potential incompatibilities.

Conclusion

Bromoferrocene is a valuable chemical for research and development. However, its safe use is contingent upon a comprehensive understanding of its hazards and the strict implementation of appropriate safety protocols. This guide provides a foundation for researchers, scientists, and drug development professionals to handle bromoferrocene responsibly, ensuring a safe laboratory environment. Always refer to the most current Safety Data Sheet provided by the supplier before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. Bromoferrocene | 1273-73-0 | FB152438 | Biosynth [biosynth.com]
- 3. Bromoferrocene | C10H9BrFe-6 | CID 11986944 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 1273-73-0 | Bromoferrocene, 97% [aspirasci.com]
- 5. scbt.com [scbt.com]
- 6. Bromoferrocene | 1273-73-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. geneseo.edu [geneseo.edu]
- 9. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Bromoferrocene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13772834#safety-and-handling-of-bromoferrocene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com